

Givinostat Hydrochloride in DMSO: A Technical Support Guide

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Compound of Interest

Compound Name: *Givinostat hydrochloride*

Cat. No.: *B1663653*

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This guide provides researchers, scientists, and drug development professionals with comprehensive information on the solubility and stability of **givinostat hydrochloride** when working with Dimethyl Sulfoxide (DMSO). Find answers to frequently asked questions and troubleshooting tips for common experimental challenges.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of givinostat hydrochloride in DMSO?

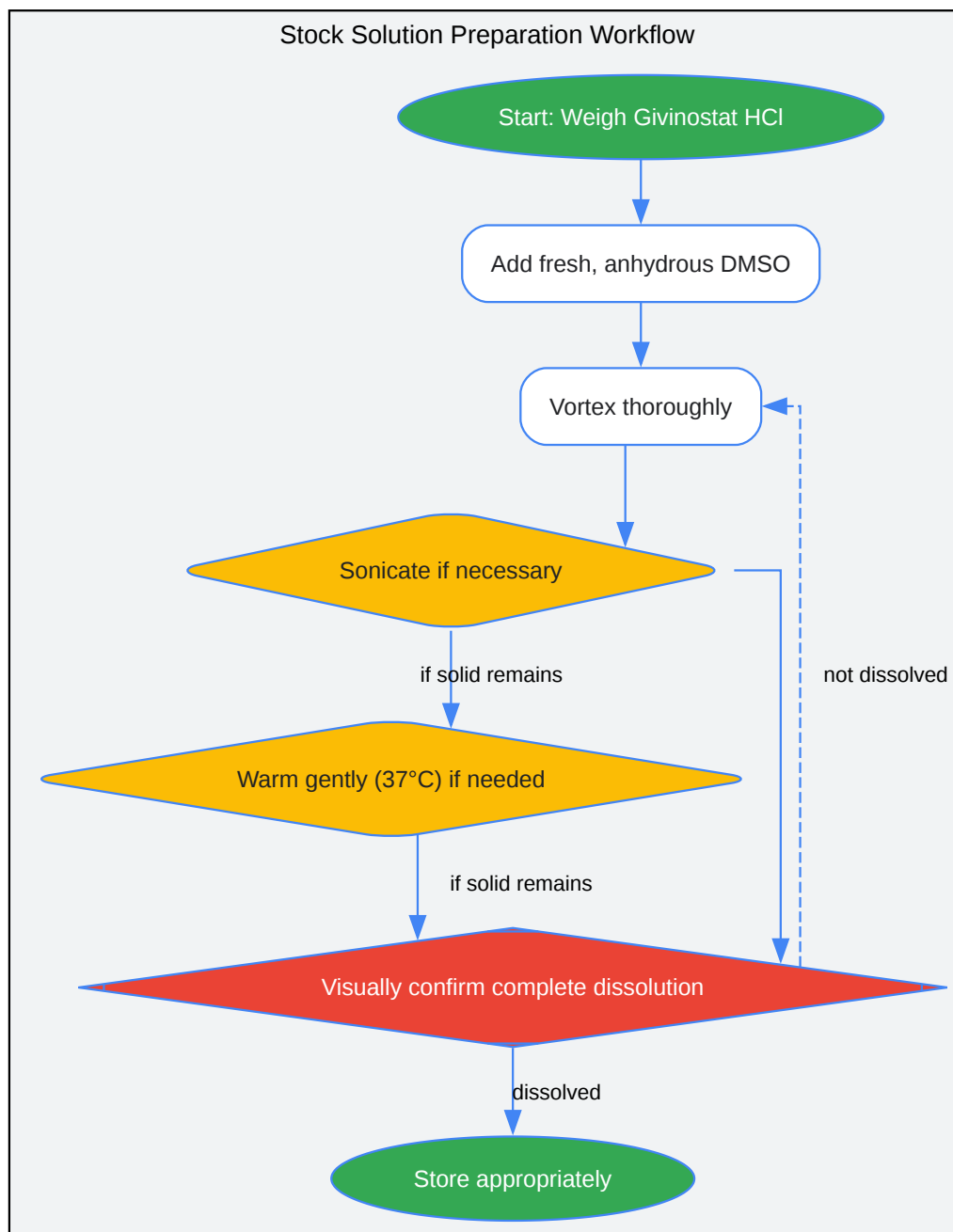
Givinostat hydrochloride is readily soluble in DMSO.^[1] However, the reported maximum concentration can vary between suppliers and batches. It is crucial to use fresh, anhydrous DMSO, as its hygroscopic nature can significantly reduce the solubility of the compound.^{[2][3]}

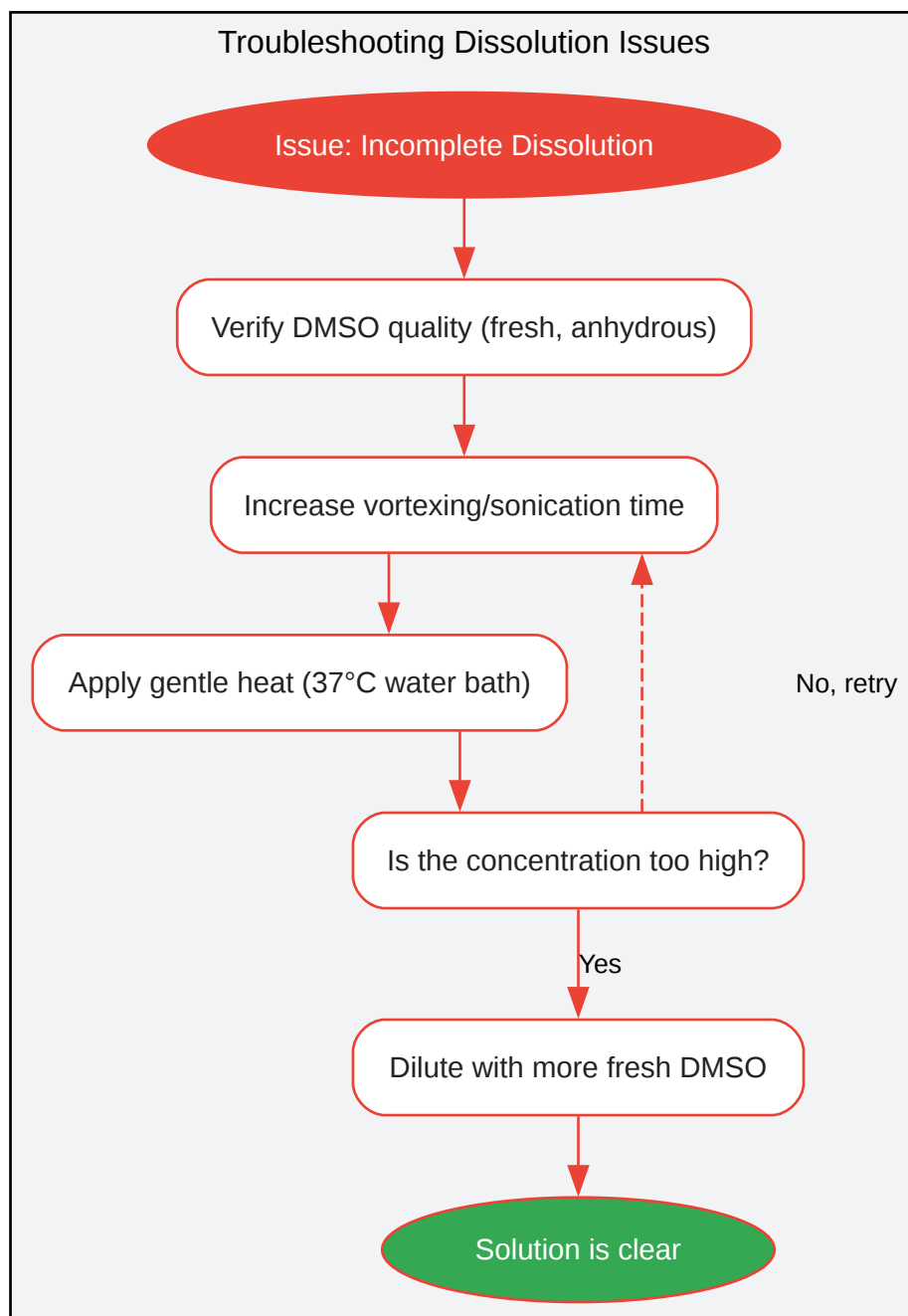
Data Summary: Solubility of **Givinostat Hydrochloride** in DMSO

Supplier/Source	Reported Solubility (mg/mL)	Molar Equivalent (mM)	Notes
MedChemExpress	≥ 100 mg/mL	≥ 210.10 mM	Use newly opened DMSO.[2]
Selleck Chemicals	95 mg/mL	199.59 mM	Moisture-absorbing DMSO reduces solubility.[3]
PHMO	175 mg/mL	382.14 mM	Ultrasonication may be required for dissolution.[4]
APExBIO	≥ 23.8 mg/mL	> 10 mM	Gentle warming (37°C) and sonication can aid dissolution.[5]

Q2: How should I prepare a stock solution of givinostat hydrochloride in DMSO?

To ensure complete dissolution and achieve the desired concentration, a specific protocol should be followed. The following workflow outlines the recommended steps for preparing a stock solution.





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